

# Commercial availability and suppliers of "Ethyl 6-methoxy-1H-indole-2-carboxylate"

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## Compound of Interest

Compound Name: Ethyl 6-methoxy-1H-indole-2-carboxylate

Cat. No.: B084373

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## In-Depth Technical Guide: Ethyl 6-methoxy-1H-indole-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 6-methoxy-1H-indole-2-carboxylate**, a key building block in medicinal chemistry and drug discovery. The document details its commercial availability from various suppliers, outlines a representative synthetic protocol, and discusses its potential applications in the development of novel therapeutics.

## Commercial Availability and Suppliers

**Ethyl 6-methoxy-1H-indole-2-carboxylate** (CAS No: 15050-04-1) is readily available from a range of chemical suppliers. The following table summarizes key quantitative data from several prominent vendors to facilitate easy comparison for procurement.

Supplier	CAS Number	Purity	Available Quantities
--INVALID-LINK--	15050-04-1	>97%	Custom
--INVALID-LINK--	15050-04-1	96%	1g, 5g, 10g, 25g
--INVALID-LINK--	15050-04-1	Not Specified	Inquire
--INVALID-LINK--	15050-04-1	Not Specified	Inquire
--INVALID-LINK--	15050-04-1	96%	10g

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

## Physicochemical Properties

Property	Value
IUPAC Name	ethyl 6-methoxy-1H-indole-2-carboxylate[1]
Molecular Formula	C <sub>12</sub> H <sub>13</sub> NO <sub>3</sub> [1]
Molecular Weight	219.24 g/mol [1]
Canonical SMILES	CCOC(=O)C1=CC2=C(N1)C=C(C=C2)OC[1]

## Synthesis and Experimental Protocols

The synthesis of substituted indole-2-carboxylates can be achieved through various established methods, with the Fischer and Japp-Klingemann indole syntheses being common strategies. Below is a representative experimental protocol for the synthesis of an indole-2-carboxylate derivative, which can be adapted for **Ethyl 6-methoxy-1H-indole-2-carboxylate**.

### Representative Synthesis: Fischer Indole Synthesis

This method involves the reaction of a substituted phenylhydrazine with a pyruvate derivative. For the synthesis of **Ethyl 6-methoxy-1H-indole-2-carboxylate**, 4-methoxyphenylhydrazine and ethyl pyruvate would be the appropriate starting materials.

#### Materials:

- 4-methoxyphenylhydrazine hydrochloride
- Ethyl pyruvate
- Ethanol
- Sulfuric acid (or other acidic catalyst)
- Sodium acetate
- Diethyl ether
- Brine
- Anhydrous sodium sulfate

#### Procedure:

- **Formation of the Hydrazone:** Dissolve 4-methoxyphenylhydrazine hydrochloride and an equivalent amount of sodium acetate in ethanol. To this solution, add ethyl pyruvate dropwise with stirring. The reaction mixture is typically stirred at room temperature for several hours or until thin-layer chromatography (TLC) indicates the consumption of the starting materials.
- **Cyclization (Fischer Indole Synthesis):** The resulting hydrazone is then subjected to cyclization. The ethanolic solution of the hydrazone is treated with a catalytic amount of a strong acid, such as sulfuric acid or polyphosphoric acid. The mixture is heated to reflux for several hours. The progress of the reaction is monitored by TLC.
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature and the solvent is removed under reduced pressure. The residue is dissolved in diethyl ether and washed sequentially with water, saturated sodium bicarbonate solution, and brine. The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated in vacuo.
- **Purification:** The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to afford pure **Ethyl 6-**

**methoxy-1H-indole-2-carboxylate.**

## Characterization:

The structure and purity of the synthesized compound should be confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ), Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

## Applications in Drug Discovery and Development

The indole scaffold is a privileged structure in medicinal chemistry, appearing in numerous natural products and synthetic compounds with a wide range of biological activities. **Ethyl 6-methoxy-1H-indole-2-carboxylate** serves as a versatile intermediate for the synthesis of more complex molecules with therapeutic potential.

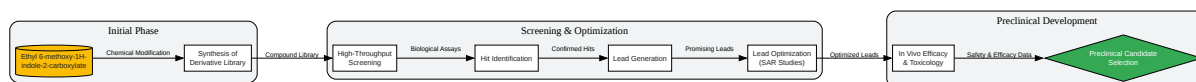
Derivatives of indole-2-carboxamides have been investigated for various therapeutic applications, including:

- **Anticancer Agents:** Novel indole-2-carboxamide derivatives have shown potent cytotoxicity against various cancer cell lines. These compounds can act as multi-target inhibitors of protein kinases such as EGFR, HER2, and VEGFR-2, which are crucial in cancer cell proliferation and survival.[\[2\]](#)
- **Anti-tubercular Agents:** The indole-2-carboxamide scaffold has been identified as a promising starting point for the development of new drugs against Mycobacterium tuberculosis.[\[3\]](#)
- **GSK-3 $\beta$  Inhibitors:** Certain indole derivatives have demonstrated inhibitory activity against Glycogen Synthase Kinase 3 $\beta$  (GSK-3 $\beta$ ), a key enzyme implicated in several diseases, including Alzheimer's disease, type 2 diabetes, and some cancers.[\[4\]](#)
- **Antiviral Activity:** Some novel indole-2-carboxylate derivatives have exhibited broad-spectrum antiviral activity.[\[5\]](#)

The 6-methoxy substitution on the indole ring can influence the pharmacokinetic and pharmacodynamic properties of the final compounds, potentially enhancing their activity, selectivity, or metabolic stability.

## Logical Workflow for Drug Discovery

The following diagram illustrates a typical workflow for the utilization of **Ethyl 6-methoxy-1H-indole-2-carboxylate** in a drug discovery program.



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Caption: Drug discovery workflow utilizing **Ethyl 6-methoxy-1H-indole-2-carboxylate**.

This guide provides a foundational understanding of **Ethyl 6-methoxy-1H-indole-2-carboxylate** for its application in research and development. The commercial availability of this compound, coupled with its synthetic versatility, makes it a valuable resource for medicinal chemists aiming to explore the therapeutic potential of the indole scaffold.

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